Application Note: Structural Confirmation and Purity Assessment of L-Threose using NMR Spectroscopy

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Compound of Interest	
Compound Name:	*L-Threose*
CAS No.:	*1423035-46-4*
Cat. No.:	*B7804171*

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Introduction: The Significance of L-Threose and the Role of NMR

L-Threose, a four-carbon monosaccharide, is a molecule of significant interest in the fields of biochemistry and pharmaceutical development. It is a key degradation product of ascorbic acid (Vitamin C) and has been implicated in the glycation of proteins, a process associated with various age-related and diabetic complications.[1] Given its biological relevance and potential role as a biomarker, the unambiguous structural confirmation and accurate purity assessment of **L-Threose** are critical for research and quality control.

Nuclear Magnetic Resonance (NMR) spectroscopy stands as a premier analytical technique for this purpose. Its non-destructive nature and inherent quantitative capabilities allow for detailed structural elucidation and the determination of purity without the need for chromophores, a limitation of many other analytical methods.[2] This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the use of ^{1}H and ^{13}C NMR spectroscopy for the structural confirmation and purity assessment of **L-Threose**.

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Part 1: Structural Confirmation of L-Threose by ^{1}H and ^{13}C NMR

The structural confirmation of **L-Threose** relies on the analysis of its unique set of chemical shifts and spin-spin coupling constants in both ^{1}H and ^{13}C NMR spectra. In aqueous solutions, **L-Threose** exists in equilibrium between its open-chain aldehyde form and its cyclic furanose tautomers (α and β).[3]

^{1}H NMR Spectroscopy for L-Threose

The ^{1}H NMR spectrum of **L-Threose** provides a detailed fingerprint of its proton environments. The chemical shifts are influenced by the local electronic environment of each proton, while the coupling constants reveal the connectivity and stereochemical relationships between neighboring protons.

^{13}C NMR Spectroscopy for L-Threose

The ^{13}C NMR spectrum offers complementary information, with each unique carbon atom in the **L-Threose** molecule giving rise to a distinct resonance. The chemical shifts in the ^{13}C spectrum are highly sensitive to the functional groups and stereochemistry of the carbon atoms.

Table 1: ^{1}H and ^{13}C NMR Chemical Shifts and Coupling Constants for D-Threose in D_2O

(Note: The NMR spectrum of **L-Threose** is identical to its enantiomer, D-Threose, in an achiral solvent like D_2O.)[4]

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Position	^{1}H Chemical Shift (ppm)	^{1}H-^{1}H Coupling Constants (Hz)	^{13}C Chemical Shift (ppm)
α-furanose			
H-1	5.30	$J_{1,2}$ = 4.2	99.1
H-2	4.28	$J_{2,3}$ = 2.0	75.8
H-3	4.41	$J_{3,4a}$ = 3.5	74.0
H-4a	3.90	$J_{3,4e}$ = 5.8	64.9
H-4e	3.79	$J_{4a,4e}$ = -9.5	
β-furanose			
H-1	5.23	$J_{1,2}$ < 1	104.2
H-2	4.11	$J_{2,3}$ = 1.0	79.2
H-3	4.35	$J_{3,4a}$ = 4.0	74.6
H-4a	3.86	$J_{3,4e}$ = 6.0	64.9
H-4e	3.77	$J_{4a,4e}$ = -9.5	

Data adapted from Serianni, A. S., et al. (1984).[4]

Protocol for Structural Confirmation of **L-Threose** by NMR

- Sample Preparation:
  - Dissolve 5-10 mg of the **L-Threose** sample in approximately 0.6 mL of deuterium oxide (D_2O).
  - Vortex the sample until fully dissolved.
  - Transfer the solution to a 5 mm NMR tube.
- ^{1}H NMR Acquisition:

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- Acquire a one-dimensional ^{1}H NMR spectrum on a 400 MHz or higher field NMR spectrometer.
- Use a standard single-pulse experiment with solvent suppression (e.g., presaturation) to attenuate the residual HDO signal.
- Ensure a sufficient number of scans to achieve a good signal-to-noise ratio.

- ^{13}C NMR Acquisition:
  - Acquire a one-dimensional ^{13}C NMR spectrum with proton decoupling.
  - A sufficient relaxation delay (e.g., 5 seconds) should be used to ensure accurate integration if quantitative information is desired.
- 2D NMR for Unambiguous Assignment (Optional but Recommended):
  - Acquire a 2D ^{1}H-^{1}H COSY (Correlation Spectroscopy) spectrum to establish proton-proton connectivities.
  - Acquire a 2D ^{1}H-^{13}C HSQC (Heteronuclear Single Quantum Coherence) spectrum to correlate each proton with its directly attached carbon.
- Data Analysis:
  - Process the spectra using appropriate software (e.g., MestReNova, TopSpin).
  - Reference the ^{1}H spectrum to an internal standard (e.g., DSS) or the residual solvent peak.
  - Assign the signals by comparing the chemical shifts and coupling constants to the reference data in Table 1 and by analyzing the correlations in the 2D spectra.

Part 2: Purity Assessment of L-Threose by Quantitative NMR (qNMR)

Quantitative NMR (qNMR) is a powerful primary method for determining the purity of a substance. It relies on the principle that the integrated area of an NMR signal is directly

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proportional to the number of nuclei contributing to that signal. By comparing the integral of a known amount of an internal standard to the integral of the analyte, the purity of the analyte can be accurately determined.

Protocol for qNMR Purity Assessment of **L-Threose**

- Selection of Internal Standard:
  - Choose an internal standard that is stable, non-volatile, has a simple NMR spectrum with at least one signal that does not overlap with the analyte signals, and is of high purity (certified reference material is recommended). Maleic acid or dimethyl sulfone are suitable candidates.
- Sample Preparation:
  - Accurately weigh a specific amount of the **L-Threose** sample (e.g., 10 mg) and the internal standard (e.g., 10 mg of maleic acid) into a vial.
  - Dissolve the mixture in a known volume of D_2O.
  - Ensure complete dissolution by vortexing.
  - Transfer the solution to a 5 mm NMR tube.
- qNMR Data Acquisition:
  - Acquire a ^1H NMR spectrum.
  - Crucial Parameters:
    - Use a 90° pulse angle.
    - Set the relaxation delay (d1) to at least 5 times the longest T1 relaxation time of both the analyte and the internal standard to ensure full relaxation and accurate integration.
    - Acquire a sufficient number of scans for a high signal-to-noise ratio (>100:1 for the signals of interest).

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- Data Processing and Purity Calculation:
  - Process the spectrum and carefully integrate the non-overlapping signals of **L-Threose** (e.g., the anomeric proton signal) and the internal standard (e.g., the olefinic protons of maleic acid).
  - Calculate the purity of **L-Threose** using the following formula:

  Purity (%) = (I_analyte / I_std) * (N_std / N_analyte) * (M_analyte / M_std) * (m_std / m_analyte) * P_std

  Where:

  - I_analyte = Integral of the analyte signal
  - I_std = Integral of the internal standard signal
  - N_std = Number of protons for the integrated signal of the standard
  - N_analyte = Number of protons for the integrated signal of the analyte
  - M_analyte = Molar mass of the analyte (**L-Threose**: 120.10 g/mol)[5]
  - M_std = Molar mass of the internal standard
  - m_std = Mass of the internal standard
  - m_analyte = Mass of the analyte
  - P_std = Purity of the internal standard

Part 3: Identification of Potential Impurities and Degradation Products

L-Threose can be subject to degradation, particularly as it is a product of ascorbic acid breakdown.[1] Forced degradation studies are essential to understand its stability profile and to identify potential degradation products.

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Known and Potential Degradation Pathways:

- Enzymatic Reduction: In biological systems, **L-Threose** can be reduced by aldose reductase to L-threitol.[1]
- Glycation: The aldehyde group of **L-Threose** can react with primary amines (e.g., in proteins) to form Schiff bases and advanced glycation end-products (AGEs).[1]
- Oxidation: The aldehyde and hydroxyl groups can be oxidized, potentially leading to the formation of threonic acid or other oxidized species.
- Dehydration: Under acidic or thermal stress, elimination of water could lead to the formation of unsaturated products.

Forced Degradation (Stress Testing) Protocol

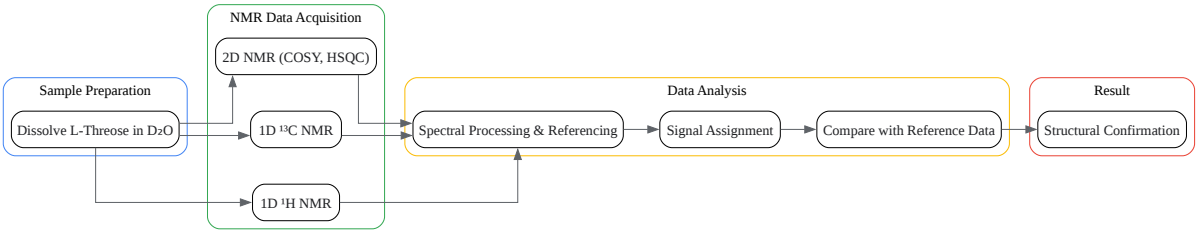
To assess the stability of **L-Threose** and identify potential degradation products, the following stress conditions can be applied:[6][7]

- Acidic Hydrolysis: Treat a solution of **L-Threose** with 0.1 M HCl at elevated temperature (e.g., 60 °C) for a defined period.
- Basic Hydrolysis: Treat a solution of **L-Threose** with 0.1 M NaOH at room temperature.
- Oxidative Degradation: Treat a solution of **L-Threose** with 3% H_2O_2 at room temperature.
- Thermal Degradation: Heat a solid sample of **L-Threose** in an oven (e.g., at 105 °C).
- Photolytic Degradation: Expose a solution of **L-Threose** to UV light.

After exposure to these stress conditions, the samples should be analyzed by NMR. The appearance of new signals in the ^{1}H and ^{13}C NMR spectra would indicate the formation of degradation products. 2D NMR techniques (COSY, HSQC, HMBC) can then be employed to elucidate the structures of these new compounds.

Visualization of Workflows

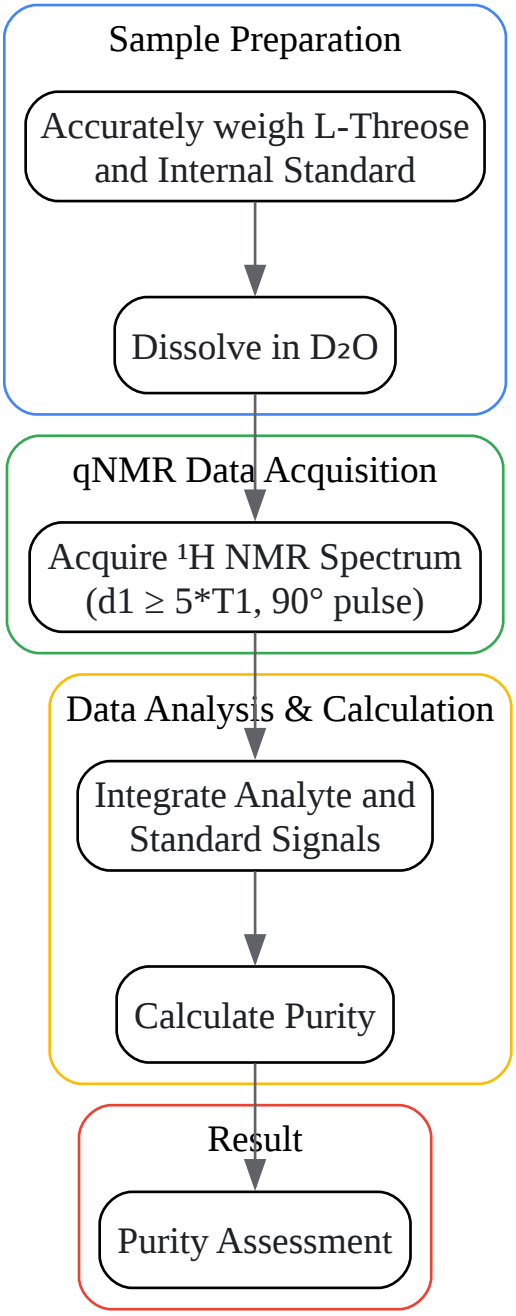
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Figure 1: Workflow for the structural confirmation of **L-Threose** by NMR spectroscopy.

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Figure 2: Workflow for the purity assessment of **L-Threose** by quantitative NMR (qNMR).

Conclusion

NMR spectroscopy is an indispensable tool for the comprehensive characterization of **L-Threose**. The protocols and data presented in this application note provide a robust framework

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for the unambiguous structural confirmation and accurate purity assessment of this important monosaccharide. By employing both one- and two-dimensional NMR techniques, as well as the principles of qNMR, researchers can ensure the identity and quality of their **L-Threose** samples, which is fundamental for reliable and reproducible scientific outcomes.

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